

Personal protective equipment for handling (Z)-SU14813

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Compound of Interest

Compound Name: (Z)-SU14813

Cat. No.: B10752378

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Essential Safety and Handling Guide for (Z)-SU14813

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling potent compounds like **(Z)-SU14813**, a multi-targeted receptor tyrosine kinase inhibitor.^{[1][2][3][4]} Adherence to strict safety protocols minimizes exposure risk and ensures the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **(Z)-SU14813**.

Personal Protective Equipment (PPE)

The consistent and correct use of Personal Protective Equipment (PPE) is the primary defense against exposure to potent small molecule inhibitors. All personnel handling **(Z)-SU14813** must be trained in the proper selection and use of the following equipment.

PPE Component	Specification	Rationale
Hand Protection	Chemically resistant nitrile gloves, double-gloved.[5][6]	Provides a robust barrier against skin contact and absorption.
Eye Protection	Safety glasses with side shields or goggles.[5][7]	Protects eyes from splashes and aerosols.[5]
Body Protection	Disposable, low-permeability fabric lab coat or gown with long sleeves and tight-fitting cuffs.[5]	Protects skin and personal clothing from contamination.[5]
Respiratory Protection	NIOSH-approved N95 respirator or higher, required when handling powder or creating aerosols.[5]	Prevents inhalation of the compound, a primary route of exposure.[5]

Operational Plan: Handling Procedures

All handling of **(Z)-SU14813** should be performed in a designated area, such as a chemical fume hood or a Class II Biological Safety Cabinet (BSC), to minimize the risk of aerosolization and inhalation.

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly. Prepare the designated workspace by lining it with absorbent, disposable bench paper. Have a spill kit and appropriate waste containers readily accessible.
- **Weighing:** If weighing the solid form of the compound, do so within the containment of a fume hood or BSC.[7] Use a tared weigh boat to minimize the dispersion of powder.
- **Reconstitution:** When preparing solutions, add the solvent slowly to the solid compound to avoid splashing.[8] If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.[2] For in vivo experiments, it is recommended to prepare solutions freshly and use them on the same day.[1]

- Storage: Store **(Z)-SU14813** at -20°C.[8] Stock solutions should be aliquoted and stored at -80°C for up to 6 months or -20°C for up to 1 month to avoid repeated freeze-thaw cycles.[1]

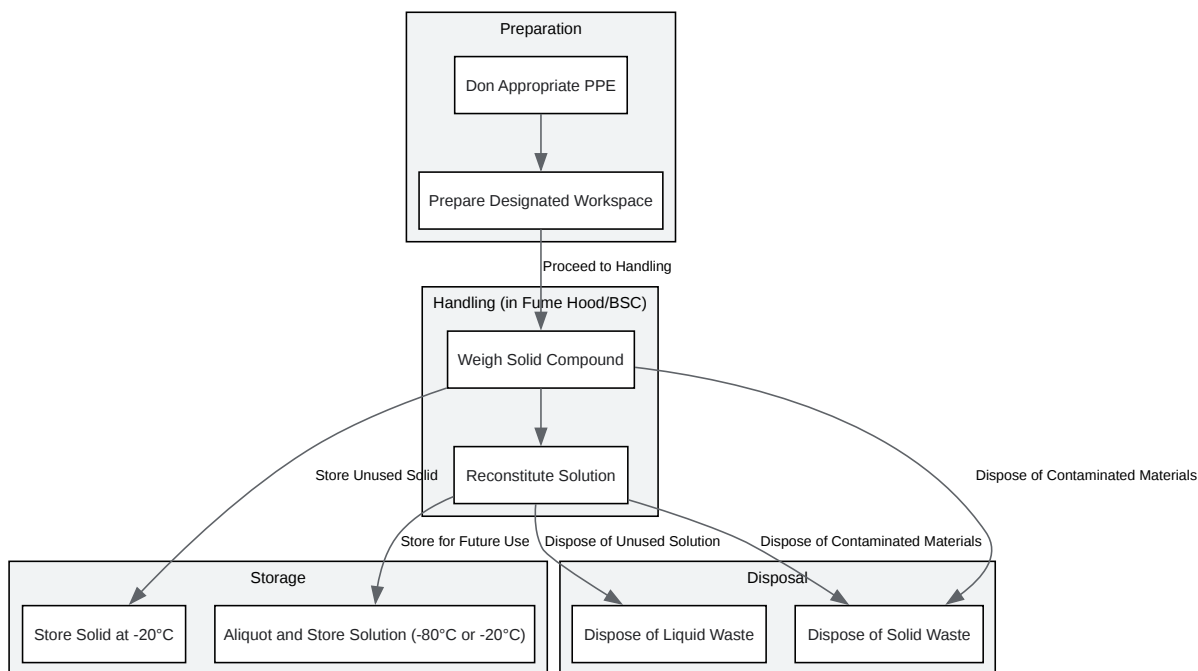
Disposal Plan

All waste generated from the handling of **(Z)-SU14813** must be considered hazardous.

- Liquid Waste: Collect all liquid waste containing **(Z)-SU14813** in a clearly labeled, sealed, and chemically resistant container for hazardous chemical waste.
- Solid Waste: Dispose of all contaminated materials, including unused compound, pipette tips, tubes, and gloves, as hazardous chemical waste.[8]

All waste must be handled and disposed of according to institutional and local regulations for hazardous chemical waste.

Experimental Workflow: Safe Handling of (Z)-SU14813



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Caption: Workflow for the safe handling and disposal of **(Z)-SU14813**.

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